

Standard Operating Procedure: Personal Protective Equipment for Handling Floxuridine

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Compound of Interest

Compound Name: Floxuridine (Standard)

Cat. No.: B15567980

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This document provides essential safety and logistical information for the handling of Floxuridine, a cytotoxic and hazardous drug. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal practices. Floxuridine is classified as toxic if swallowed, a suspected mutagen, and may cause harm to fertility or an unborn child.[1][2] Therefore, strict adherence to these safety protocols is mandatory.

Hazard Identification and Engineering Controls

Floxuridine is a potent antimetabolite that requires careful handling to prevent occupational exposure.[3] Exposure can occur through inhalation, ingestion, skin contact, and eye contact.[1][4]

- **Primary Engineering Control:** All manipulations of Floxuridine, especially those involving powdered forms or the potential to generate aerosols, should be performed within a certified Class II Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator (CACI).[5]
- **Secondary Engineering Control:** The room where Floxuridine is handled should have good general ventilation.[1] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][6]

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the minimum PPE requirements for various tasks involving Floxuridine. All PPE should be designated for use with chemotherapy and other hazardous drugs.[\[5\]](#)[\[7\]](#)

Task	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Receiving/Storage	Single pair of chemotherapy gloves	Not required unless package is damaged	Not required	Not required
Compounding/Preparation (in a BSC/CACI)	Double pair of chemotherapy gloves	Chemotherapy-resistant gown	Safety glasses with side shields	Not required if handled in a certified BSC/CACI
Handling of Intact Vials/Tablets	Single pair of chemotherapy gloves	Lab coat	Safety glasses with side shields	Not required
Administration/Handling of Solutions	Double pair of chemotherapy gloves	Chemotherapy-resistant gown	Safety glasses with side shields and face shield if splash risk	Not required
Spill Cleanup	Double pair of chemotherapy gloves	Chemotherapy-resistant gown	Chemical splash goggles and face shield	N95 or higher respirator
Waste Disposal	Double pair of chemotherapy gloves	Chemotherapy-resistant gown	Safety glasses with side shields	Not required

Note: Gloves should be powder-free and tested for use with chemotherapy drugs. The outer glove should be sterile if required for aseptic manipulations. Gowns should be disposable, lint-free, made of a low-permeability fabric, and have a solid front, long sleeves, and tight-fitting elastic or knit cuffs.[\[5\]](#)

Step-by-Step Safe Handling Protocol

The following workflow outlines the procedural steps for handling Floxuridine from receipt to disposal.

- **Inspect Package:** Upon receipt, don a single pair of chemotherapy gloves. Inspect the external container for any signs of damage or leakage.
- **Safe Storage:** Store Floxuridine in its original container in a designated, clearly labeled hazardous drug storage area.^{[1][8]} Storage conditions, such as refrigeration at 2°C to 8°C (36°F to 46°F) for reconstituted vials, must be strictly followed as per the manufacturer's insert.^{[3][6]} Store away from incompatible materials like strong oxidizing agents and strong bases.^[6]
- **Don PPE:** Before beginning any work, put on all required PPE as specified in the table above (double gloves, gown, eye protection).
- **Prepare Work Surface:** Work must be performed within a BSC or CACI. Before starting, decontaminate the work surface. Place a disposable, absorbent, plastic-backed pad on the work surface to contain any minor spills.^[7]
- **Reconstitution/Dilution:** Use a closed-system drug-transfer device (CSTD) if available to minimize aerosol generation.^{[5][9]} If using needles and syringes, employ techniques to avoid pressurization of vials.
- **Labeling:** Clearly label all prepared solutions with the drug name, concentration, date of preparation, and appropriate hazard warnings.
- **Surface Cleaning:** After completing work, wipe down all surfaces inside the BSC/CACI with an appropriate decontamination solution.
- **Doffing PPE:** Remove PPE in a manner that avoids self-contamination. The outer gloves should be removed first, followed by the gown and then the inner gloves. Dispose of all PPE as hazardous waste.
- **Hand Hygiene:** Wash hands thoroughly with soap and water immediately after removing all PPE.^{[1][2]}

Spill Management

In the event of a spill, immediate and correct action is crucial to prevent exposure and contamination.

- **Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don Enhanced PPE:** Put on the full PPE required for spill cleanup, including a respirator.[\[7\]](#)
- **Containment:** Use a chemotherapy spill kit. For liquid spills, cover with an absorbent material. For powder spills, gently cover with a damp absorbent pad to avoid aerosolizing the powder.
- **Cleanup:** Working from the outside of the spill inward, carefully clean the area. Place all contaminated materials into designated hazardous waste bags.
- **Decontamination:** Clean the spill area with a detergent solution followed by a disinfectant.
- **Disposal:** Dispose of all cleanup materials as hazardous waste.
- **Reporting:** Report the spill to the appropriate safety officer and complete any required incident documentation.[\[10\]](#)

Waste Disposal Plan

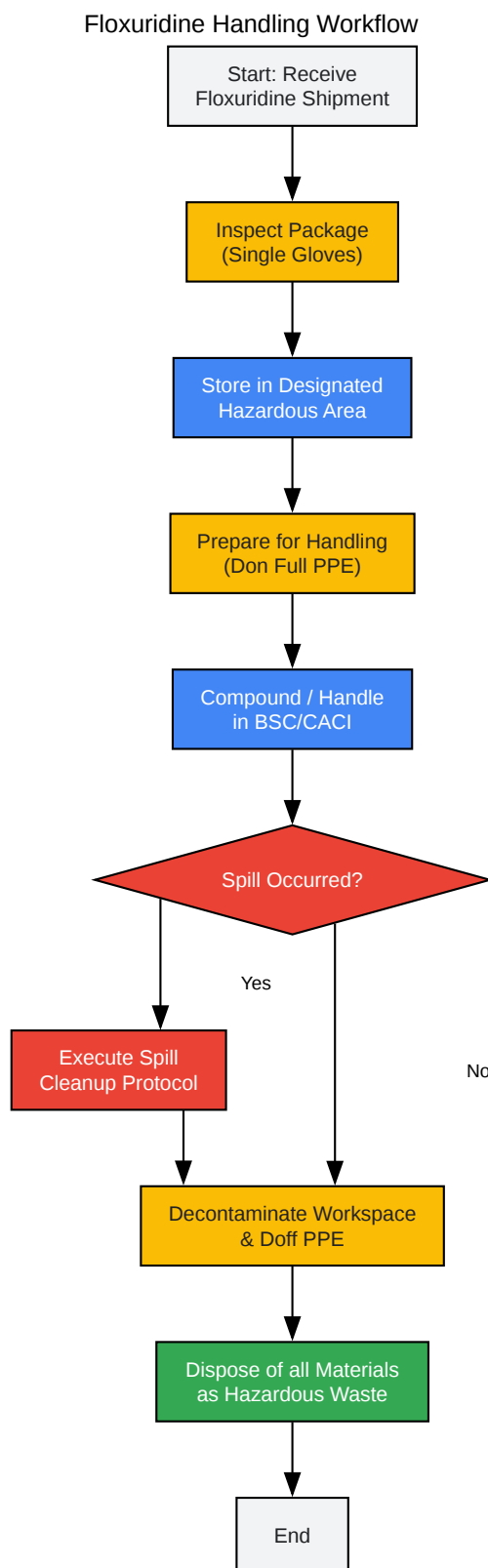
All items contaminated with Floxuridine are considered hazardous waste and must be disposed of accordingly.

- **Segregation:** Use designated, puncture-proof, and leak-proof containers clearly labeled as "Hazardous" or "Cytotoxic Waste."[\[8\]](#)
- **Sharps:** All needles, syringes, and broken glass contaminated with Floxuridine must be placed in a designated sharps container for hazardous waste.
- **PPE and Consumables:** All used gloves, gowns, absorbent pads, and other contaminated materials must be disposed of in the hazardous waste container.[\[7\]](#)
- **Unused Drug:** Unused or expired Floxuridine must be disposed of as hazardous chemical waste. Do not discard it down the drain or in regular trash.[\[6\]](#)[\[8\]](#)

- Final Disposal: All hazardous waste must be handled and disposed of in accordance with local, state, and federal regulations, typically via a licensed hazardous waste contractor.^{[1][8]}

Safe Handling Workflow Diagram

The following diagram illustrates the logical flow for the safe handling of Floxuridine.



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Caption: Workflow for the safe handling of Floxuridine from receipt to disposal.

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